

Application Note: Simulating SKF 22340 Force-Displacement Curves using MATLAB

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Compound of Interest

Compound Name: Skf 22340

Cat. No.: B1229705

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Introduction

Spherical roller bearings are a critical component in heavy-duty rotating machinery, designed to accommodate heavy radial and axial loads, as well as misalignment. The **SKF 22340** is a large-bore spherical roller bearing widely used in demanding industrial applications. Understanding its force-displacement characteristics is crucial for predicting system performance, ensuring reliability, and optimizing design. This application note provides a detailed protocol for both experimental determination and computational simulation of the force-displacement curves for the **SKF 22340** spherical roller bearing using MATLAB.

This document is intended for researchers, scientists, and engineers involved in mechanical design, structural analysis, and drug development (where applicable for biomechanical device testing).

Quantitative Data Summary

The following tables summarize the key technical specifications for the **SKF 22340** bearing, which are essential for both experimental setup and simulation input.

Table 1: **SKF 22340** CC/W33 Technical Specifications

Parameter	Value	Unit
Bore Diameter (d)	200	mm
Outside Diameter (D)	420	mm
Width (B)	138	mm
Basic Dynamic Load Rating (C)	2439	kN
Basic Static Load Rating (C ₀)	2900	kN
Reference Speed	1200	r/min
Limiting Speed	1500	r/min
Bearing Mass	90.5	kg
Number of Rows	2	-
Cage Material	Sheet Metal	-

Table 2: Material Properties for Simulation (Typical for Bearing Steel)

Parameter	Value	Unit
Young's Modulus (E)	210	GPa
Poisson's Ratio (ν)	0.3	-
Density (ρ)	7850	kg/m ³

Experimental Protocol: Determining Force-Displacement Curve

This protocol outlines the procedure for experimentally measuring the force-displacement relationship of an **SKF 22340** bearing. The methodology is based on general practices for testing large-bore roller bearings and can be adapted to specific test rig capabilities.

3.1. Objective

To empirically determine the radial force-displacement curve of an **SKF 22340** spherical roller bearing under static loading conditions.

3.2. Materials and Equipment

- **SKF 22340** CC/W33 spherical roller bearing
- Heavy-duty bearing test rig with a hydraulic actuator capable of applying radial loads up to the bearing's static load rating.
- High-precision load cell (calibrated)
- Non-contact displacement sensors (e.g., laser displacement sensors or LVDTs) with micrometer resolution.
- Sturdy housing to mount the outer ring of the bearing.
- A rigid shaft or arbor to support the inner ring.
- Data acquisition system (DAQ)
- Control and data logging software

3.3. Experimental Setup

- Bearing Mounting:
 - Securely mount the outer ring of the **SKF 22340** bearing into the test rig housing, ensuring no clearance that could affect displacement measurements.
 - Mount the inner ring onto a rigid shaft or arbor.
- Instrumentation:
 - Position the load cell in line with the hydraulic actuator to accurately measure the applied radial force.

- Place two or more displacement sensors opposite the point of load application, measuring the displacement of the inner ring relative to the fixed outer ring. Averaging the readings from multiple sensors can mitigate the effects of minor tilting.
- Data Acquisition:
 - Connect the load cell and displacement sensors to the DAQ system.
 - Configure the data logging software to record force and displacement data simultaneously.

3.4. Procedure

- Pre-loading: Apply a small initial preload to seat the bearing components and remove any initial clearances. Record this preload value.
- Incremental Loading:
 - Increase the radial load in predefined increments using the hydraulic actuator. The size of the increments should be smaller at lower loads to capture the initial non-linear stiffness.
 - At each load increment, allow the system to stabilize before recording the force from the load cell and the corresponding displacement from the sensors.
- Data Recording: Record at least 20-30 data points up to a significant fraction of the bearing's static load rating, or as required by the application.
- Unloading: Gradually decrease the load in the same increments, recording force and displacement data during unloading to observe any hysteresis.
- Data Analysis:
 - Average the displacement readings at each force level.
 - Subtract the initial displacement at preload to obtain the net displacement.
 - Plot the applied force (Y-axis) against the net displacement (X-axis) to generate the force-displacement curve.

MATLAB Simulation Protocol

This protocol describes a method to simulate the force-displacement curve of the **SKF 22340** bearing using MATLAB, based on the principles of Hertzian contact theory.[1][2] This approach models the non-linear contact stiffness between the rollers and the raceways.[3]

4.1. Objective

To develop a MATLAB script that calculates the radial displacement of an **SKF 22340** bearing as a function of the applied radial load.

4.2. Theoretical Background

The simulation is based on the following principles:

- **Hertzian Contact Theory:** This theory describes the stresses and deformations that occur when two curved surfaces are in contact under load.[4] For a spherical roller bearing, this applies to the contact between the rollers and the inner and outer raceways.
- **Load Distribution:** The total applied radial load is distributed among the rolling elements. The load on each roller depends on its angular position relative to the direction of the applied load.
- **Non-linear Stiffness:** The relationship between the load on a rolling element and its resulting deformation is non-linear, which is the primary reason for the non-linear force-displacement curve of the bearing.[1]

4.3. MATLAB Script Development

The following steps outline the structure of the MATLAB script:

- **Define Bearing Geometry and Material Properties:**
 - Create a script that defines all the necessary parameters from Table 1 and Table 2.
 - Include geometric parameters that may need to be calculated or estimated from SKF documentation, such as roller diameter, roller length, and raceway curvatures.

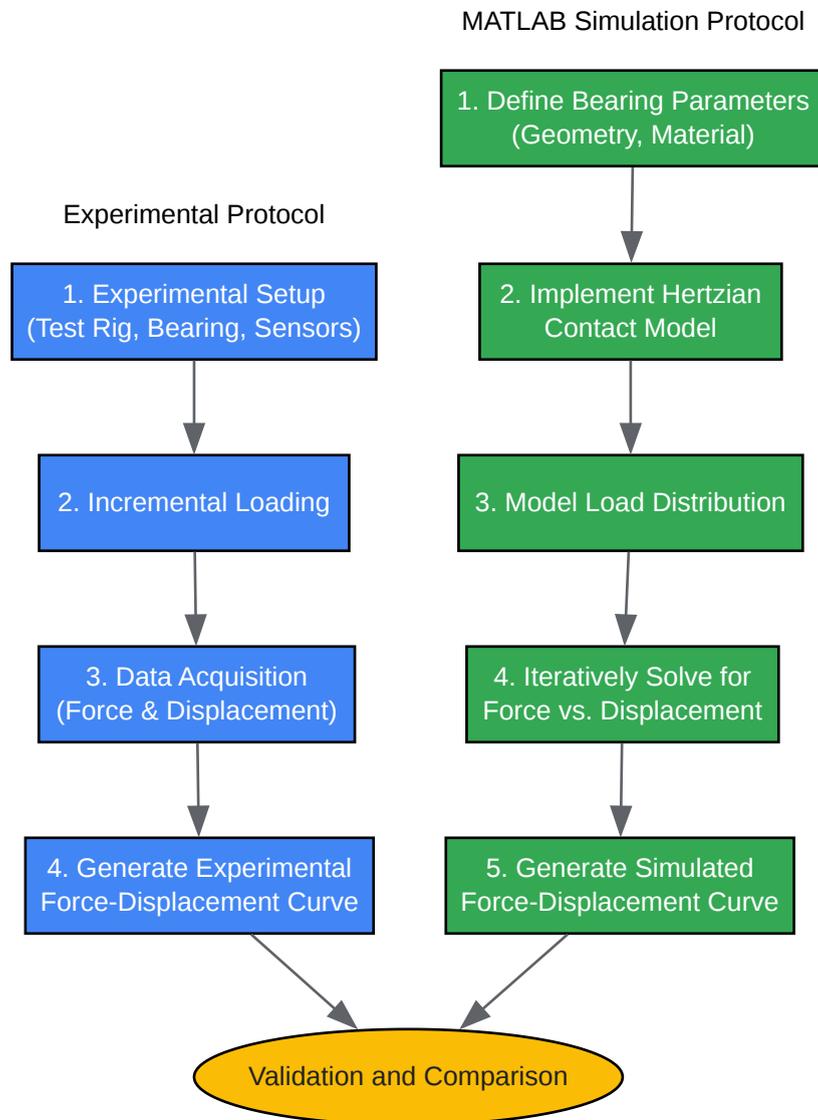
- Implement Hertzian Contact Model:
 - Develop a MATLAB function to calculate the contact deformation based on the load on a single roller. This will involve solving the elliptical integrals associated with Hertzian contact for line contact (which is a reasonable approximation for spherical rollers under significant load).
 - The relationship is of the form $\delta \propto Q^{2/3}$, where δ is the deformation and Q is the roller load.
- Calculate Load Distribution:
 - Discretize the bearing into its individual rolling elements.
 - For a given total radial displacement (δ_r), calculate the radial deformation at each roller position (ψ_i) using: $\delta_i = \delta_r * \cos(\psi_i) - C/2$, where C is the radial internal clearance. Only rollers with $\delta_i > 0$ are under load.
 - For each loaded roller, use the inverse of the Hertzian contact function to calculate the load on that roller (Q_i).
- Iterative Solver for Force-Displacement Curve:
 - Create a loop that iterates through a range of radial displacements (δ_r).
 - Inside the loop, for each δ_r :
 - Calculate the load on each roller (Q_i) as described in the previous step.
 - Sum the vertical components of the roller loads to get the total radial force: $F_r = \sum (Q_i * \cos(\psi_i))$.
 - Store the corresponding pairs of F_r and δ_r .
- Plotting and Analysis:
 - Plot the calculated total radial force (F_r) against the radial displacement (δ_r) to obtain the simulated force-displacement curve.

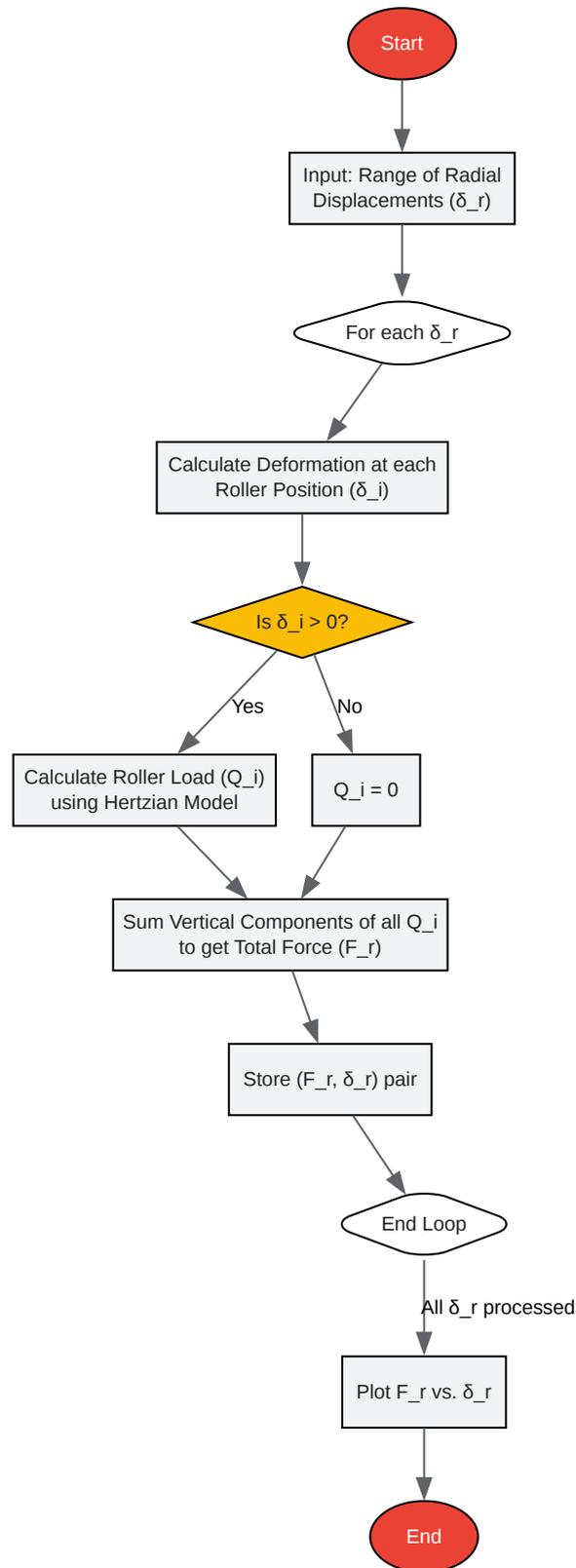
- Compare the simulated curve with the experimental data for validation.

Visualization

5.1. Experimental and Simulation Workflow

The following diagram illustrates the overall workflow for both the experimental and simulation protocols.





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References

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